

# Navigating the Safety Landscape of Phenyl(pyridin-2-yl)methanol: A Technical Guide

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## Compound of Interest

Compound Name: **Phenyl(pyridin-2-yl)methanol**

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This technical guide provides a comprehensive overview of the safety and handling precautions for **Phenyl(pyridin-2-yl)methanol**, a crucial reagent in pharmaceutical research and development. Aimed at researchers, scientists, and drug development professionals, this document synthesizes critical safety data, outlines proper handling procedures, and offers clear guidance for emergency situations.

## Core Safety & Handling Protocols

**Phenyl(pyridin-2-yl)methanol** is classified as an irritant and is harmful if swallowed.<sup>[1]</sup> It is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.<sup>[2][3]</sup> Adherence to strict safety protocols is mandatory to ensure a secure laboratory environment.

## Personal Protective Equipment (PPE)

Proper personal protective equipment is the first line of defense against exposure. The following PPE is recommended when handling **Phenyl(pyridin-2-yl)methanol**:

- Eye Protection: Chemical splash goggles that provide a complete seal around the eyes are essential.<sup>[4]</sup>
- Hand Protection: Due to the nature of the compound, double gloving with a butyl rubber outer glove and a nitrile inner glove is recommended for optimal protection.<sup>[4]</sup>

- Body Protection: A flame-resistant lab coat, fully buttoned, should be worn to protect against splashes and contamination.[4]
- Respiratory Protection: All handling of **Phenyl(pyridin-2-yl)methanol** should be conducted in a certified chemical fume hood to minimize the risk of inhalation.[4]

## Quantitative Data Summary

The following tables summarize the key quantitative data available for **Phenyl(pyridin-2-yl)methanol**.

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C12H11NO	[1]
Molecular Weight	185.22 g/mol	[1]
Appearance	Not specified	
Odor	Not specified	
Melting Point	Not available	
Boiling Point	Not available	
Flash Point	Not available	
Solubility	Not specified	

Table 2: Toxicological Data

Hazard Classification	GHS Category	Statement	Source
Acute Toxicity, Oral	Category 4	Harmful if swallowed	<a href="#">[1]</a>
Skin Corrosion/Irritation	Category 2	Causes skin irritation	<a href="#">[2]</a> <a href="#">[3]</a>
Serious Eye Damage/Eye Irritation	Category 2A	Causes serious eye irritation	<a href="#">[2]</a> <a href="#">[3]</a>
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	Category 3	May cause respiratory irritation	<a href="#">[2]</a> <a href="#">[3]</a>

Table 3: Exposure Limits

Organization	Limit	Value
OSHA PEL	Not available	Not available
NIOSH REL	Not available	Not available
ACGIH TLV	Not available	Not available

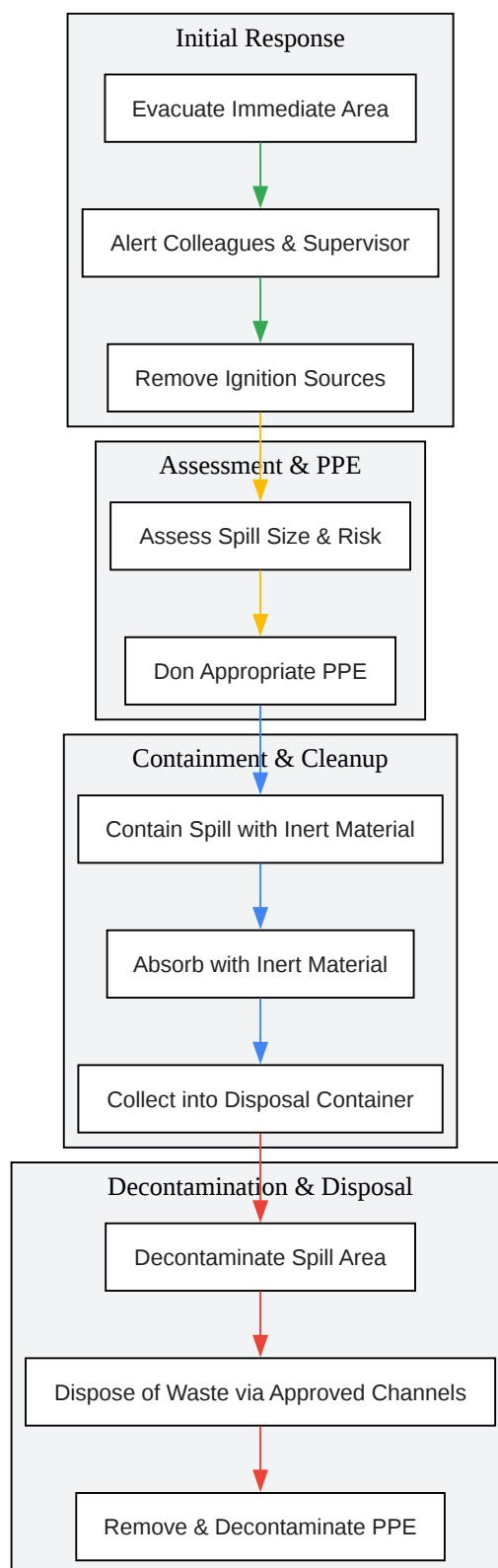
## Experimental Protocols

Detailed experimental protocols for the toxicological studies cited are not publicly available in the search results. The hazard classifications are based on aggregated data from company notifications to the ECHA C&L Inventory.[\[1\]](#)

## Emergency Procedures

### Spill Management Workflow

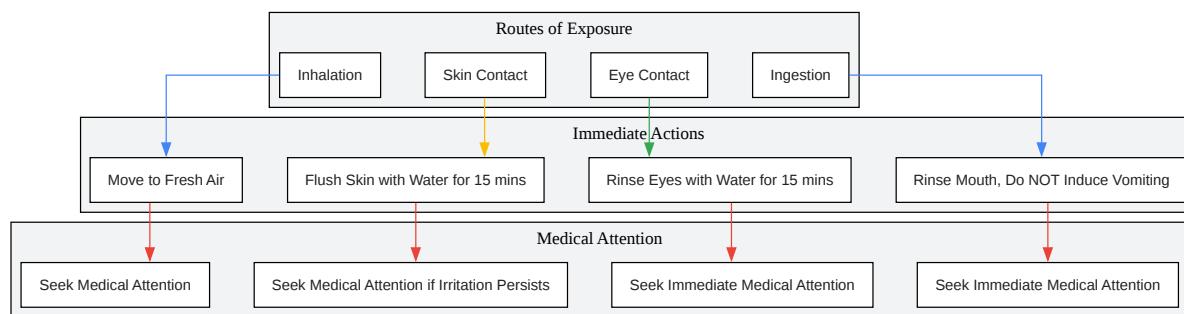
In the event of a spill, the following workflow should be initiated immediately to ensure containment and cleanup with minimal risk.

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## Spill Management Workflow

## First Aid Measures

Prompt and appropriate first aid is critical in the event of exposure. The following diagram outlines the necessary steps for different routes of exposure.



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### First Aid Procedures

## Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing.[\[2\]](#) Wash hands thoroughly after handling.[\[2\]](#) Use only in a well-ventilated area and avoid breathing fumes.[\[2\]](#)
- Storage: Store in a tightly-closed container in a cool, dry, and well-ventilated area away from incompatible substances and sources of ignition.[\[2\]](#)

## Fire Fighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[\[2\]](#)[\[5\]](#)

- Specific Hazards: During a fire, irritating and highly toxic gases such as carbon oxides and nitrogen oxides may be generated.[2]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[2]

This guide is intended to provide essential safety information. Always refer to the specific Safety Data Sheet (SDS) for the most detailed and up-to-date information before handling **Phenyl(pyridin-2-yl)methanol**.

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